

Solubility and Stable Solid Phases

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Compound Focus: Barium arsenate

CAS No.: 13477-04-8

Cat. No.: S1509847

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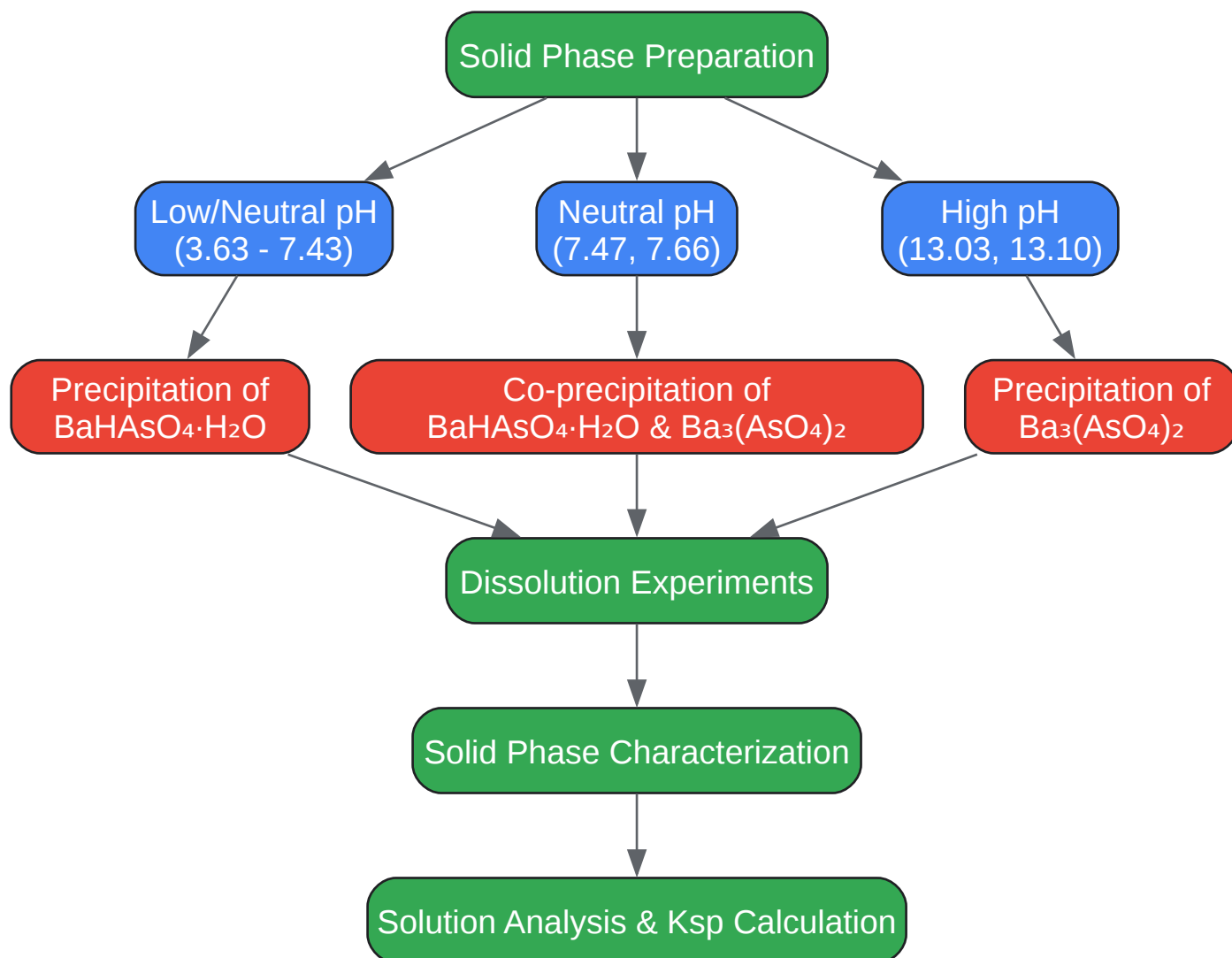
The stability and solubility of **barium arsenate** are highly dependent on the pH of the environment. The table below summarizes the key solid phases and their properties identified at 25°C [1].

Solid Phase	Chemical Formula	Stable pH Range	Crystal Morphology	Solubility Product (Ksp)
Barium Hydrogen Arsenate Monohydrate	BaHAsO ₄ ·H ₂ O(c)	Low to neutral (3.63 - 7.43)	Information not specified	10 ^{-5.60} (Range: 10 ^{-5.23} to 10 ^{-5.89})
Barium Arsenate	Ba ₃ (AsO ₄) ₂ (c)	Neutral to high (appears at ~pH 7.47 and above)	Granular aggregates with smaller crystal clusters (precipitated at 25°C)	10 ^{-23.53} (Range: 10 ^{-23.01} to 10 ^{-24.00})

Another study explores a different formation pathway, finding that **arsenate (AsO₄³⁻) can be structurally incorporated into a barite (BaSO₄) crystal lattice** during co-precipitation, forming a solid solution rather than a distinct **barium arsenate** compound [2].

Detailed Experimental Protocol

The following workflow visualizes the key experimental steps for determining the solubility products of **barium arsenate** solids as described in the research.



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*Experimental workflow for **barium arsenate** Ksp determination.*

Solid Phase Preparation via Precipitation

- **Procedure:** Solids are precipitated from solution by reacting barium ions with arsenate ions under controlled conditions [1].
- **pH Control:** The pH is precisely adjusted using buffers or acid/base additions to target specific ranges [1]:

- **pH 3.63 - 7.43:** Favors the formation of **BaHAsO₄·H₂O**.
- **pH ~7.47 - 7.66:** Can lead to the **co-precipitation** of both BaHAsO₄·H₂O and Ba₃(AsO₄)₂.
- **pH >13:** Results in the exclusive formation of **Ba₃(AsO₄)₂**.

Solid Phase Characterization

- **Purpose:** To confirm the identity and purity of the precipitated solids before and after dissolution experiments, ensuring that no phase transformations occurred [1].
- **Techniques:** The studies use **X-Ray Diffraction (XRD)** for mineralogical identification and **Scanning Electron Microscopy (SEM)** for examining crystal morphology and size [1].

Solubility Determination and Ksp Calculation

- **Procedure:** The purified solid is placed in contact with water in a closed system at a constant temperature (e.g., 25°C) until equilibrium is reached [1].
- **Measurement:** The concentration of barium and/or arsenate ions in the solution at equilibrium is measured [1].
- **Calculation:** The **solubility product (Ksp)** is calculated from these equilibrium concentrations. For example, for Ba₃(AsO₄)₂, which dissociates as $3\text{Ba}^{2+} + 2\text{AsO}_4^{3-}$, the $K_{sp} = [\text{Ba}^{2+}]^3[\text{AsO}_4^{3-}]^2$ [1].

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References

1. Solubility and stability of barium and arsenate hydrogen... barium [pubmed.ncbi.nlm.nih.gov]
2. A qualitative and quantitative investigation of partitioning and local... [degruyterbrill.com]

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